

Application Note: Flow Cytometry Analysis of Auristatin F-HPA ADC Binding

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Compound of Interest

Compound Name: *Auristatin f-hpa*

CAS No.: *1415659-09-4*

Cat. No.: *B8818881*

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Introduction

Antibody-drug conjugates (ADCs) are a rapidly growing class of biotherapeutics designed for the targeted delivery of cytotoxic agents to cancer cells. An ADC consists of a monoclonal antibody (mAb) specific for a tumor-associated antigen, a potent cytotoxic payload, and a chemical linker connecting the two. The efficacy of an ADC is highly dependent on its ability to bind to the cell surface antigen, be internalized, and release its cytotoxic payload within the target cell.

This application note provides a detailed protocol for the analysis of the binding characteristics of an Auristatin F-hydroxypropylamide (HPA) ADC using flow cytometry. Auristatin F is a potent anti-mitotic agent that inhibits tubulin polymerization.[1] The HPA linker enhances cell permeability, and upon intracellular cleavage, releases the active Auristatin F payload.[2][3] Flow cytometry is a powerful technique for the quantitative analysis of ADC binding at the single-cell level, providing crucial data on binding affinity and specificity.[4]

Principle of the Assay

This protocol outlines an indirect immunofluorescence flow cytometry assay to quantify the binding of an **Auristatin F-HPA** ADC to target cells. Cells expressing the target antigen are incubated with varying concentrations of the ADC. The amount of bound ADC is then detected using a fluorescently labeled secondary antibody that recognizes the primary antibody component of the ADC. The Median Fluorescence Intensity (MFI) of the stained cells, as measured by a flow cytometer, is directly proportional to the amount of bound ADC. By performing a titration of the ADC concentration, a saturation binding curve can be generated to determine the apparent binding affinity (KD) or the half-maximal effective concentration (EC50). [\[5\]](#)

Data Presentation

The following tables summarize hypothetical, yet representative, quantitative data obtained from a flow cytometry binding analysis of an anti-Her2 **Auristatin F-HPA** ADC on Her2-positive (SK-BR-3) and Her2-negative (MCF-7) cell lines.

Table 1: Binding Affinity of Anti-Her2 **Auristatin F-HPA** ADC

Cell Line	Target	ADC Concentration (nM) for EC50	Apparent KD (nM)
SK-BR-3	Her2	15.5	12.8
MCF-7	Her2	Not Achieved	Not Determinable

Table 2: Median Fluorescence Intensity (MFI) at Saturating ADC Concentration (100 nM)

Cell Line	Target	MFI (ADC)	MFI (Isotype Control)	% Positive Cells
SK-BR-3	Her2	85,000	500	98.5%
MCF-7	Her2	650	480	< 1%

Experimental Protocols

Materials and Reagents

- Target-positive (e.g., SK-BR-3) and target-negative (e.g., MCF-7) cell lines
- Complete cell culture medium (e.g., DMEM with 10% FBS)
- **Auristatin F-HPA ADC**
- Isotype control antibody
- Flow Cytometry Staining Buffer (PBS with 1% BSA and 0.1% sodium azide)
- Fc Receptor Blocking Reagent (e.g., Human TruStain FcX™)
- Fluorochrome-conjugated secondary antibody (e.g., FITC-conjugated anti-human IgG)
- Propidium Iodide (PI) or other viability dye
- FACS tubes (5 mL polystyrene round-bottom tubes)
- Centrifuge
- Flow cytometer

Experimental Protocol: Cell Surface Binding Assay

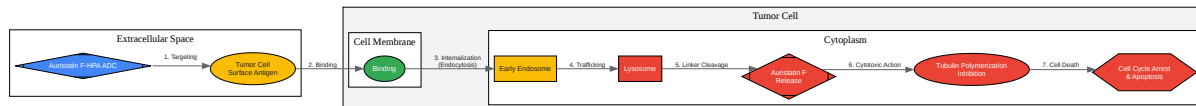
- Cell Preparation:
 - Culture target-positive and target-negative cells to 70-80% confluency.
 - Harvest the cells using a non-enzymatic cell dissociation solution.
 - Wash the cells twice with ice-cold Flow Cytometry Staining Buffer by centrifugation at 300 x g for 5 minutes.
 - Resuspend the cells in Flow Cytometry Staining Buffer and perform a cell count. Adjust the cell density to 1×10^6 cells/mL.[6]
- Fc Receptor Blocking:

- Aliquot 100 μ L of the cell suspension (1×10^5 cells) into each FACS tube.
- Add Fc Receptor Blocking Reagent according to the manufacturer's instructions and incubate for 10-15 minutes at 4°C.
- ADC Incubation:
 - Prepare serial dilutions of the **Auristatin F-HPA** ADC and the isotype control antibody in Flow Cytometry Staining Buffer. A typical concentration range would be from 0.1 nM to 500 nM.
 - Add 50 μ L of the diluted ADC or isotype control to the appropriate tubes.
 - Incubate the tubes for 30-60 minutes at 4°C, protected from light.[\[7\]](#)
- Washing:
 - Wash the cells twice with 2 mL of ice-cold Flow Cytometry Staining Buffer, centrifuging at 300 x g for 5 minutes after each wash.
- Secondary Antibody Incubation:
 - Resuspend the cell pellet in 100 μ L of the fluorochrome-conjugated secondary antibody diluted in Flow Cytometry Staining Buffer.
 - Incubate for 30 minutes at 4°C, protected from light.[\[7\]](#)
- Final Wash and Staining:
 - Wash the cells twice with 2 mL of ice-cold Flow Cytometry Staining Buffer as described in step 4.
 - Resuspend the final cell pellet in 500 μ L of Flow Cytometry Staining Buffer.
 - Add a viability dye such as Propidium Iodide (PI) just before analysis to exclude dead cells.
- Data Acquisition:

- Analyze the samples on a flow cytometer, acquiring at least 10,000 events for each sample.[5]
- Gate on the live, single-cell population for analysis.
- Data Analysis:
 - Determine the Median Fluorescence Intensity (MFI) for each sample.
 - Plot the MFI values against the ADC concentrations and fit the data using a non-linear regression model (e.g., one-site binding) to determine the EC50 or apparent KD.[5]

Mandatory Visualizations

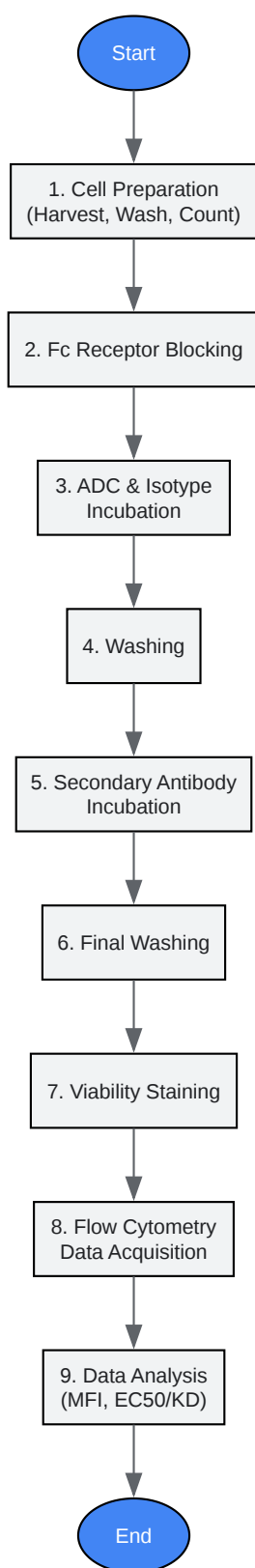
Signaling Pathway and Mechanism of Action



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Caption: Mechanism of action of an **Auristatin F-HPA** ADC.

Experimental Workflow



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Caption: Experimental workflow for ADC binding analysis.

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